

What are the chemical properties of 5-Methoxy-3-pyridinecarboxaldehyde?

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Compound of Interest	
Compound Name:	5-Methoxy-3-pyridinecarboxaldehyde
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A Comprehensive Technical Guide to 5-Methoxy-3-pyridinecarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the chemical properties, synthesis, and reactivity of **5-Methoxy-3-pyridinecarboxaldehyde**, a heterocyclic aldehyde of interest in medicinal chemistry and organic synthesis.

Core Chemical Properties

5-Methoxy-3-pyridinecarboxaldehyde, also known as 5-methoxynicotinaldehyde, is a substituted pyridine derivative with the chemical formula C₇H₇NO₂.^[1]^[2] Its chemical structure consists of a pyridine ring substituted with a methoxy group at the 5-position and a carboxaldehyde group at the 3-position. This arrangement of functional groups imparts a unique reactivity profile to the molecule, making it a valuable building block in the synthesis of more complex chemical entities.

Physicochemical Data

A summary of the key physicochemical properties of **5-Methoxy-3-pyridinecarboxaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₂	[1] [2]
Molecular Weight	137.14 g/mol	[1]
CAS Number	113118-83-5	[1] [2]
Appearance	Colorless to light yellow solid (<28°C) or liquid (>32°C)	
Melting Point	28-32 °C	
Boiling Point	262.1 ± 20.0 °C (Predicted)	
Density	1.159 ± 0.06 g/cm ³ (Predicted)	
Flash Point	100 °C	[3]
pKa	2.52 ± 0.10 (Predicted)	
Purity	Typically ≥97%	[2]

Spectral Data

The structural identity of **5-Methoxy-3-pyridinecarboxaldehyde** is routinely confirmed by spectroscopic methods. Key spectral data are summarized below.

Spectroscopy	Data	Source
¹ H NMR (500 MHz, CDCl ₃)	δ 10.09 (s, 1H), 8.65 (d, J = 0.9 Hz, 1H), 8.54 (d, J = 3.1 Hz, 1H), 7.60 (dd, J = 5.1, 1.5 Hz, 1H), 3.96 (s, 3H)	[1]
¹³ C NMR (125 MHz, CDCl ₃)	δ 190.6, 156.2, 145.1, 144.8, 132.0, 116.3, 55.7	[1]

Synthesis of 5-Methoxy-3-pyridinecarboxaldehyde

The synthesis of **5-Methoxy-3-pyridinecarboxaldehyde** typically proceeds via the formylation of a suitably substituted pyridine precursor. One common and effective method involves the

metal-halogen exchange of 3-bromo-5-methoxypyridine followed by quenching with an electrophilic formylating agent such as N,N-dimethylformamide (DMF).

Experimental Protocol: Synthesis from 3-Bromo-5-methoxypyridine

This protocol details the synthesis of **5-Methoxy-3-pyridinecarboxaldehyde** from 3-bromo-5-methoxypyridine.

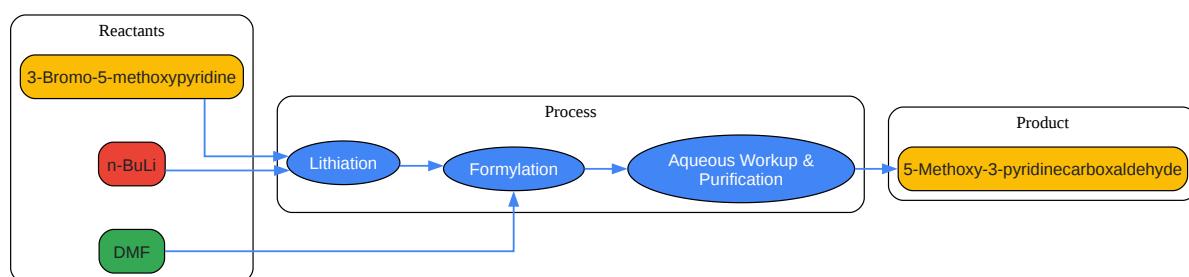
Materials:

- 3-Bromo-5-methoxypyridine
- n-Butyllithium (n-BuLi) in hexanes
- N,N-Dimethylformamide (DMF)
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether (Et₂O)
- 5% Sodium bicarbonate (NaHCO₃) solution
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Reaction Setup: A solution of 3-bromo-5-methoxypyridine (4.35 mmol) in anhydrous THF (15 mL) is prepared in a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, and a nitrogen inlet.

- **Lithiation:** The solution is cooled to -78 °C using a dry ice/acetone bath. n-Butyllithium (4.6 mmol) is added dropwise to the stirred solution, maintaining the temperature below -70 °C. The reaction mixture is stirred at -78 °C for 1 hour.
- **Formylation:** N,N-Dimethylformamide (8.20 mmol) is added to the reaction mixture. The solution is stirred for an additional 30 minutes at -78 °C.
- **Quenching and Extraction:** The reaction is quenched by pouring the cold mixture into a stirred aqueous solution of 5% NaHCO₃ (25 mL). The aqueous layer is extracted with diethyl ether (3 x 15 mL).
- **Drying and Concentration:** The combined organic extracts are dried over anhydrous Na₂SO₄, filtered, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by silica gel column chromatography using a hexane:ethyl acetate gradient (e.g., 4:1 to 2:1) to afford **5-Methoxy-3-pyridinecarboxaldehyde** as a colorless solid.[1]



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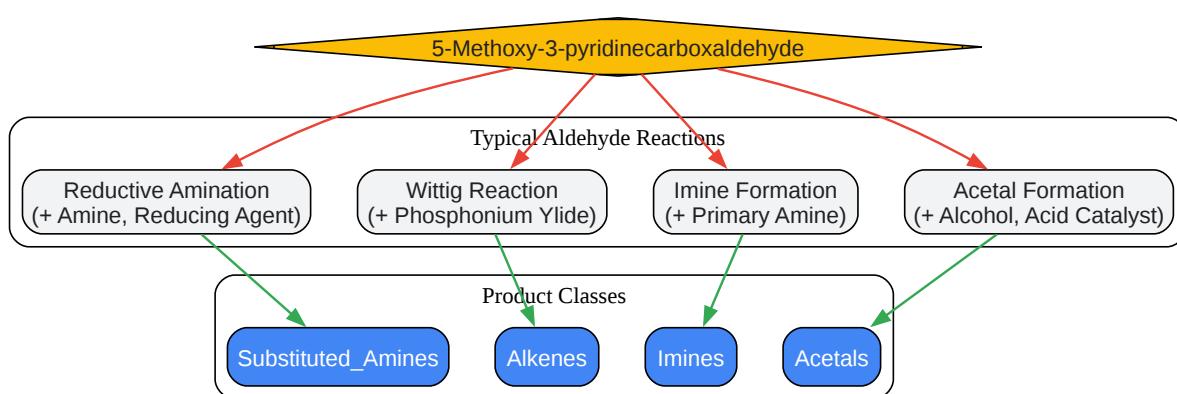
*A simplified workflow for the synthesis of **5-Methoxy-3-pyridinecarboxaldehyde**.*

Reactivity and Potential Applications

The chemical reactivity of **5-Methoxy-3-pyridinecarboxaldehyde** is governed by the interplay of its three key structural features: the aldehyde group, the pyridine ring, and the methoxy group.

- **Aldehyde Group:** The aldehyde functionality is a primary site for nucleophilic attack, enabling a wide range of chemical transformations. These include, but are not limited to, reductive amination, Wittig reactions, and the formation of imines and oximes.
- **Pyridine Ring:** The nitrogen atom in the pyridine ring imparts a degree of electron-withdrawing character to the aromatic system, influencing the reactivity of the aldehyde group. It can also be protonated or alkylated.
- **Methoxy Group:** The electron-donating methoxy group can influence the regioselectivity of electrophilic aromatic substitution reactions, although the pyridine ring is generally deactivated towards such reactions.

A notable application of pyridinecarboxaldehydes is in the N-terminal modification of proteins. The reactivity of the aldehyde can be fine-tuned by the electronic effects of substituents on the pyridine ring. The methoxy group, being electron-donating, can modulate the electrophilicity of the aldehyde and thereby influence the rate and stability of the resulting protein conjugate.



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General reactivity profile of 5-Methoxy-3-pyridinecarboxaldehyde.

Safety and Handling

5-Methoxy-3-pyridinecarboxaldehyde should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn at all times. Avoid inhalation of dust or vapors and contact with skin and eyes. In case of contact, rinse immediately with plenty of water. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

5-Methoxy-3-pyridinecarboxaldehyde is a versatile chemical intermediate with a rich and tunable reactivity profile. Its synthesis is well-established, and its utility in organic synthesis and bioconjugation is of growing interest. This guide provides a foundational understanding of its chemical properties to aid researchers and drug development professionals in its effective application.

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